

# Personal protective equipment for handling 2-Bromofuran

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# Essential Safety and Handling Guide for 2-Bromofuran

This document provides critical safety, handling, and disposal information for laboratory professionals working with **2-Bromofuran**. The following procedural guidance is designed to ensure safe laboratory operations and minimize risks to personnel and the environment.

### **Hazard Summary**

**2-Bromofuran** is a highly flammable and irritating chemical.[1][2] It is crucial to understand its primary hazards before handling. The compound is classified as a "Danger" substance and requires stringent safety protocols.[2]

Hazard Category	Description	
Physical Hazards	H225: Highly flammable liquid and vapor.[2][3]	
Health Hazards	H315: Causes skin irritation.[2][4] H319: Causes serious eye irritation.[2][4] H335: May cause respiratory irritation.[2][4]	
Additional Concerns	Air sensitive.[5] May be harmful if swallowed, inhaled, or absorbed through the skin.[5]	



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## **Quantitative Safety Data**

Key physical and chemical properties of **2-Bromofuran** relevant to its safe handling are summarized below.

Property	Value	
Molecular Formula	C <sub>4</sub> H <sub>3</sub> BrO[2][5][6]	
Molecular Weight	146.97 g/mol [2][5][6]	
Appearance	Colorless to light yellow liquid.[1][6]	
Flash Point	3 °C (37.4 °F)[6]	
Boiling Point	106.6 ± 13.0 °C at 760 mmHg[5]	
Density	~1.7 g/cm <sup>3</sup> [5][6]	
Storage Temperature	Refrigerated, below 4°C (39°F).[5][7]	

# **Personal Protective Equipment (PPE)**

Strict adherence to PPE requirements is mandatory to prevent exposure. All handling should occur in a certified chemical fume hood.[1][4]



Protection Type	Required PPE	Specifications & Best Practices
Eye and Face	Chemical splash goggles and face shield	Goggles must be ANSI Z87.1 compliant.[8][9] A face shield must be worn over goggles during procedures with a high risk of splashing.[8][9]
Skin and Body	Chemical-resistant gloves and a flame-resistant (FR) lab coat	Wear appropriate protective gloves to prevent skin exposure.[4][5] Always inspect gloves before use and replace immediately if contaminated. A flame-resistant lab coat is recommended.[8][9] Long pants and closed-toe shoes are required.[8][10]
Respiratory	Use within a chemical fume hood	All work must be conducted in a well-ventilated area, preferably a certified chemical fume hood, to keep airborne concentrations low.[4][5] If ventilation is inadequate or a spill occurs, a NIOSH/MSHA-approved respirator is necessary.[5]

## **Operational and Disposal Plans**

A systematic approach to handling and disposal is essential for safety and compliance.

## **Step-by-Step Handling Protocol**

Preparation: Before starting work, ensure a chemical fume hood is certified and operational.
 Locate the nearest safety shower and eyewash station.[5]



- PPE: Don all required PPE as specified in the table above.
- Handling: Conduct all manipulations of **2-Bromofuran** inside the fume hood. Use spark-proof tools and ensure all equipment is properly grounded to prevent static discharge.[3][11] Keep the container tightly closed when not in use.[3][4][5][7]
- Incompatibilities: Avoid contact with strong oxidizing agents and acids.[5][7]
- Storage: Store 2-Bromofuran in a tightly sealed container under an inert nitrogen atmosphere, and keep refrigerated below 4°C (39°F).[5][7]
- Decontamination: After handling, wash hands thoroughly with soap and water.[4]
  Decontaminate all work surfaces and equipment.

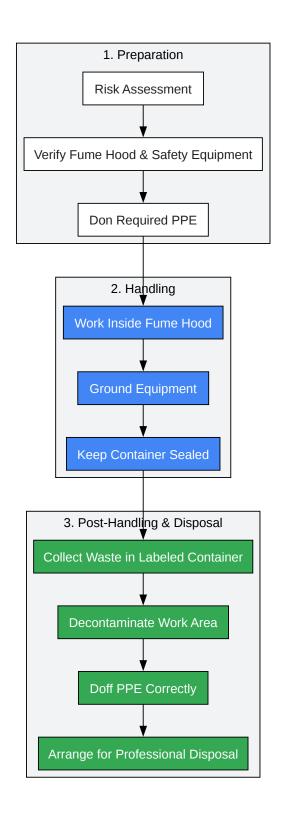
### **Waste Disposal Plan**

- Characterization: All 2-Bromofuran waste and contaminated materials must be treated as hazardous waste.[12]
- Collection: Collect all liquid and solid waste in a dedicated, properly labeled, and sealed hazardous waste container.[5][12] The container should be stored in a cool, well-ventilated area away from ignition sources.
- Contaminated Materials: Any items that come into contact with 2-Bromofuran, such as gloves, absorbent pads, and empty containers, must be disposed of as hazardous waste.[12]
- Final Disposal: Arrange for collection by a licensed hazardous waste disposal company.[12]
  [13] Never pour 2-Bromofuran down the drain or dispose of it with regular trash.[11] Always consult and adhere to your institution's and local environmental regulations.[13]

## **Procedural Diagrams**

The following diagrams illustrate the essential workflows for safely handling **2-Bromofuran**.

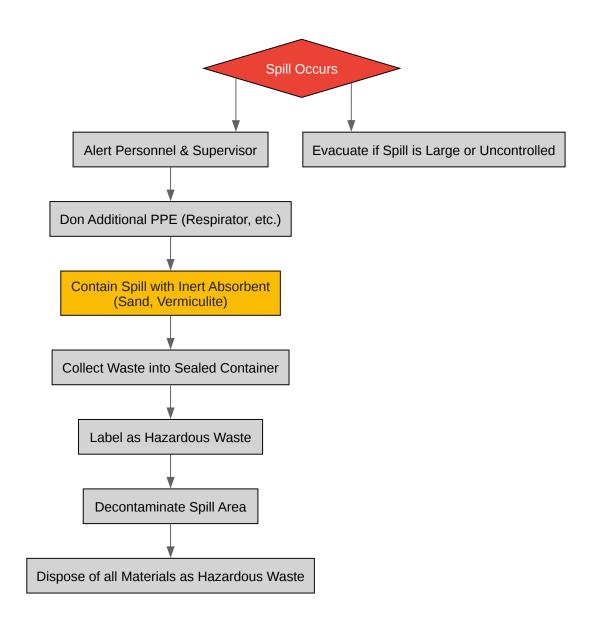




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Caption: Safe handling workflow for **2-Bromofuran**.





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Caption: Emergency spill response plan.



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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272941#personal-protective-equipment-for-handling-2-bromofuran]

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